

Essential Safety and Logistical Information for Handling (R,R)-BMS-986397

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Compound of Interest

Compound Name: (R,R)-BMS-986397

Cat. No.: B15541103

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(R,R)-BMS-986397 is a potent, first-in-class molecular glue degrader of casein kinase 1 α (CK1 α) under investigation for the treatment of acute myeloid leukemia (AML) and high-risk myelodysplastic syndrome (HR-MDS).[1][2][3] As a research compound with significant biological activity, stringent adherence to safety protocols is imperative to protect laboratory personnel. This guide provides essential safety and logistical information for handling this compound.

Hazard Identification and General Precautions

While a specific Safety Data Sheet (SDS) for **(R,R)-BMS-986397** is not publicly available, it should be handled as a potentially hazardous compound. General safety precautions for handling potent chemical compounds should be strictly followed.[4][5]

General Handling Precautions:

- Do not eat, drink, or smoke in areas where the compound is handled.[4]
- Wash hands thoroughly after handling.[4]
- Avoid contact with skin and eyes.[4]
- Prevent the formation and inhalation of dust or aerosols.
- Use only in a well-ventilated area, preferably within a certified chemical fume hood.[4]

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.^[4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following table summarizes the recommended PPE for handling **(R,R)-BMS-986397**.

Protection Type	Specific Recommendations	Rationale
Eye/Face Protection	ANSI-approved safety glasses with side shields or chemical safety goggles. A face shield may be required for splash hazards.	Protects eyes from splashes and airborne particles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile). A disposable lab coat is mandatory. Consider double-gloving for handling concentrated solutions.	Prevents skin contact with the compound. ^{[4][6]}
Respiratory Protection	A NIOSH-approved respirator may be necessary if working outside of a fume hood or if there is a risk of aerosolization.	Protects against inhalation of the compound.
Footwear	Closed-toe shoes are required in the laboratory at all times. ^[6]	Protects feet from spills.

Operational Plan for Safe Handling

A step-by-step procedure ensures that the compound is handled safely from receipt to disposal.

1. Receiving and Inspection:

- Upon receipt, visually inspect the package for any signs of damage or leakage.

- Wear appropriate PPE during unpacking.
- Verify that the container is properly labeled and sealed.

2. Storage:

- Store the compound in a cool, dry, and well-ventilated area.^[4]
- Keep the container tightly closed when not in use.^[4]
- For long-term storage, follow the manufacturer's recommendations, which may include storage at -20°C or -80°C.^{[1][2]}

3. Preparation of Solutions:

- All weighing and solution preparation should be conducted in a certified chemical fume hood or a glove box.
- Use a dedicated and calibrated balance.
- Handle the solid compound carefully to avoid generating dust.
- When dissolving the compound, add the solvent slowly to prevent splashing.

4. Experimental Use:

- Clearly label all solutions with the compound name, concentration, date, and your initials.
- Transport containers with the compound in a secondary container.^[6]
- Work within a designated area to contain any potential spills.

Disposal Plan

Proper disposal of chemical waste is crucial to prevent environmental contamination and ensure a safe laboratory environment.

- Chemical Waste: All waste contaminated with **(R,R)-BMS-986397**, including unused solutions, contaminated labware (e.g., pipette tips, tubes), and contaminated PPE, must be

disposed of as hazardous chemical waste.[7]

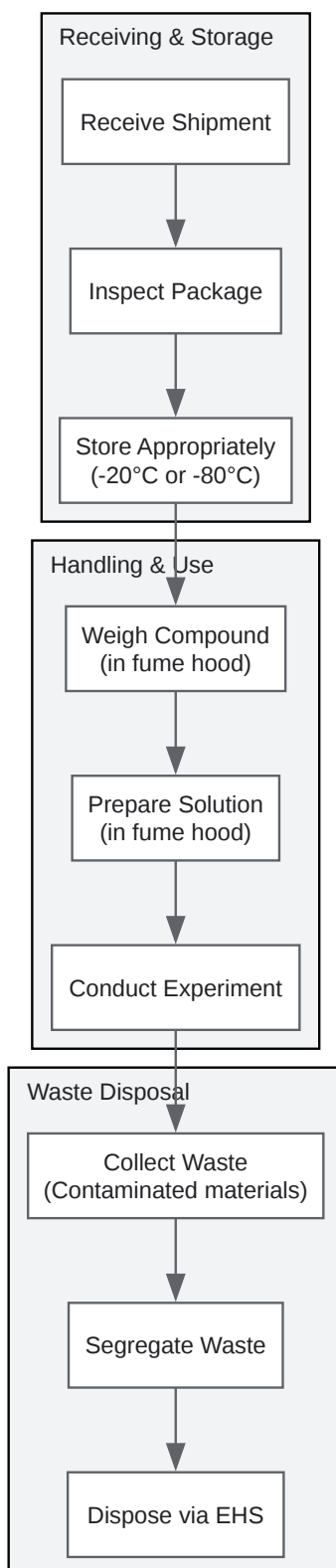
- Waste Containers: Use clearly labeled, leak-proof containers for hazardous waste.[7]
- Segregation: Do not mix incompatible waste streams.[7]
- Disposal Procedures: Follow your institution's specific guidelines for hazardous waste disposal. Contact your Environmental Health and Safety (EHS) department for detailed procedures.[7]

Emergency Procedures

- In case of skin contact: Immediately wash the affected area with soap and plenty of water.[5]
- In case of eye contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids.[4]
- In case of inhalation: Move the person to fresh air.[4][5]
- In case of ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[5]
- In case of a spill: Evacuate the area and alert others. Wear appropriate PPE and contain the spill using an absorbent material. Dispose of the absorbent material as hazardous waste.

Visualizing the Workflow

The following diagram illustrates the key stages of the safe handling and disposal workflow for (R,R)-BMS-986397.



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